

Structural Analogs of Azepane-Based Amino Acids: Design, Synthesis, and Therapeutic Utility

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Compound of Interest

Compound Name: *Tert-butyl 2-amino-2-(azepan-4-yl)acetate*

Cat. No.: B14796940

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Executive Summary

The molecule **Tert-butyl 2-amino-2-(azepan-4-yl)acetate** represents a critical class of constrained non-proteinogenic amino acids. By tethering the aliphatic side chain of lysine or ornithine into a seven-membered azepane ring, this scaffold restricts conformational freedom, reducing the entropic penalty of ligand-receptor binding.

This guide analyzes the structural analogs of this core scaffold, focusing on ring-size modulation (pyrrolidine/piperidine/azepane), regiochemistry (3-yl vs. 4-yl), and their application in designing protease inhibitors (e.g., Cathepsin K) and peptidomimetics (turn inducers).

Structural Analysis & Pharmacophore Mapping

To understand the utility of the azepan-4-yl scaffold, one must view it as a rigidified mimetic of basic amino acids. Unlike the flexible side chain of Lysine, the azepane ring locks the nitrogen atom in a specific spatial vector.

Comparative Pharmacophores

The transition from linear to cyclic analogs alters the physicochemical profile (

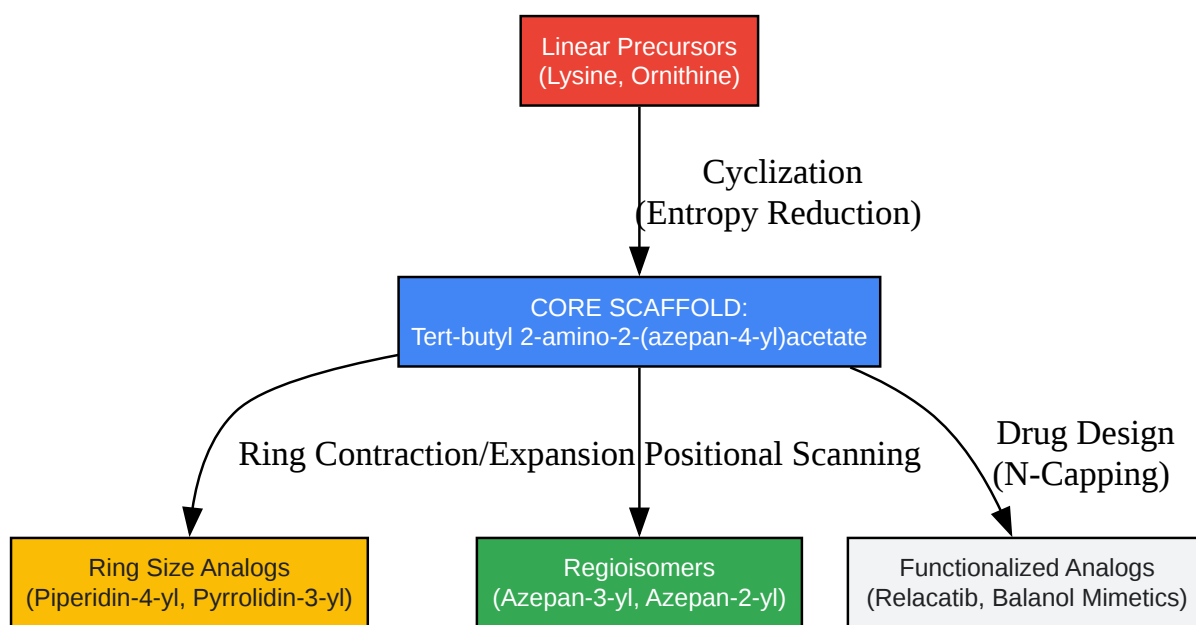
, Lipophilicity, Molecular Volume) and biological recognition.

Feature	Lysine (Linear)	Piperidin-4-yl Glycine (6-Ring)	Azepan-4-yl Glycine (7-Ring)
Conformational Freedom	High (Free rotation)	Moderate (Chair/Boat)	Low (Twist-chair/Twist-boat)
Side Chain Length	~6.5 Å	~5.5 Å (Constrained)	~6.0 Å (Extended)
Basicity (of side chain)	~10.5	~10.8	~11.0 (More basic due to ring strain)
Hydrophobicity	Low	Moderate	High (Increased carbon count)
Primary Utility	Native interactions	Compact binding pockets	Deep/Broad binding pockets (e.g., Proteases)

Structural Analog Hierarchy

The "analog" of the title compound are generated by modifying three vectors:

- Ring Size (Contraction/Expansion): Moving from Azepane (7) to Piperidine (6) or Azocane (8).
- Regioisomerism: Shifting the attachment point from C4 to C3.
- N-Functionalization: Derivatizing the ring nitrogen (Sulfonamides, Ureas, Carbamates).



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Figure 1: Structural relationship between the azepane core and its pharmacophoric analogs.

Rational Design & Therapeutic Applications

The azepan-4-yl glycine scaffold is not merely a spacer; it is a bioactive pharmacophore used to target enzymes with large, hydrophobic S2/S3 pockets.

Protease Inhibitors (Cathepsin K)

The most prominent application of azepane amino acids is in the design of Cathepsin K inhibitors for osteoporosis.

- **Mechanism:** The azepane ring occupies the S2 subsite of the cysteine protease. The 7-membered ring provides a better fit for the broad S2 pocket compared to the 6-membered piperidine analogs.
- **Key Analog:** Relacatib (SB-462795) utilizes a related azepanone core, but the principle of using the azepane ring to span the active site is identical.
- **Design Logic:** The tert-butyl ester in the title compound is a precursor.^[1] In active drugs, this is hydrolyzed to the acid (or converted to an amide/nitrile) to interact with the catalytic triad.

Peptidomimetics (Turn Inducers)

Azepane amino acids act as Turn Inducers in peptide chains.

- **-Turns:** Incorporating an azepan-4-yl amino acid into a peptide backbone forces the chain into a kink, mimicking the

-turns found in proteins. This is critical for disrupting protein-protein interactions (PPIs).
- **310-Helices:** The bulky 7-membered ring sterically clashes with adjacent residues, restricting

and

torsion angles to helical regions.

Synthetic Methodologies

Synthesizing **Tert-butyl 2-amino-2-(azepan-4-yl)acetate** requires constructing the 7-membered ring and establishing the

-amino stereocenter. Two primary routes are recommended: Phase-Transfer Alkylation (Modular) and Ring-Closing Metathesis (De Novo).

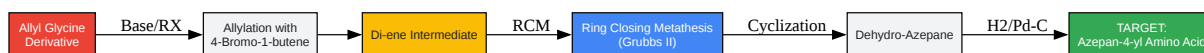
Route A: Phase-Transfer Catalyzed Alkylation (Recommended)

This route is preferred for generating diverse analogs because it uses a common Glycine equivalent.

- **Electrophile Synthesis:** Start with N-Boc-4-hydroxy-azepane (commercially available or from keto-azepane). Convert OH to Iodine (via Tosylate/Mesylate).
- **Nucleophile Preparation:** Use a Glycine Schiff Base (e.g., O'Donnell's template or Benzophenone imine of Glycine tert-butyl ester).
- **Coupling:** Alkylate the Glycine enolate with the Azepane Iodide using a Phase Transfer Catalyst (PTC) like TBAB or a chiral cinchona alkaloid for asymmetric induction.

Route B: Ring-Closing Metathesis (RCM)

Ideal for creating unsaturated analogs (Azepinyl) which can be hydrogenated to the Azepanyl core.



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Figure 2: RCM strategy for the synthesis of the 7-membered azepane core.

Experimental Protocols

Protocol 1: Synthesis of Tert-butyl 2-amino-2-(1-(tert-butoxycarbonyl)azepan-4-yl)acetate

Objective: Synthesis of the protected core scaffold via alkylation. Scale: 10 mmol

Materials:

- Substrate: Tert-butyl N-(diphenylmethylene)glycinate (3.0 g, 10 mmol).
- Electrophile: Tert-butyl 4-iodoazepane-1-carboxylate (3.9 g, 12 mmol).
- Base: Potassium Hydroxide (KOH), 50% aq. solution.
- Catalyst: Tetrabutylammonium bromide (TBAB) (0.32 g, 1 mmol).
- Solvent: Toluene (30 mL).

Methodology:

- Setup: In a 100 mL round-bottom flask, dissolve the Glycine imine (Substrate) and the Azepane Iodide (Electrophile) in Toluene.
- Initiation: Add TBAB and cool the mixture to 0°C.
- Alkylation: Add 50% aqueous KOH dropwise with vigorous stirring. The biphasic mixture allows the PTC to shuttle the enolate.

- Reaction: Stir at 0°C for 4 hours, then allow to warm to room temperature overnight. Monitor by TLC (Hexane/EtOAc 4:1) for the disappearance of the imine.
- Workup: Separate phases. Extract the aqueous layer with Toluene (2 x 15 mL). Wash combined organics with brine, dry over MgSO₄, and concentrate.
- Hydrolysis (Deprotection of Imine): Dissolve the crude oil in THF (20 mL) and add 1N Citric Acid (10 mL). Stir for 2 hours to cleave the benzophenone imine.
- Purification: Wash with Ether to remove benzophenone. Basify the aqueous layer with NaHCO₃ and extract the product (amine) into EtOAc.
- Isolation: Concentrate to yield the crude Tert-butyl 2-amino-2-(1-Boc-azepan-4-yl)acetate. Purify via column chromatography (DCM/MeOH 95:5).

Validation:

- MS (ESI): Calculated for C₁₇H₃₂N₂O₄ [M+H]⁺: 329.24.
- ¹H NMR: Diagnostic doublet for
-proton at ~3.4 ppm; Azepane multiplet envelope 1.4-1.9 ppm.

Comparison of Analog Properties

The following table contrasts the core azepane scaffold with its closest structural analogs to guide selection in drug discovery campaigns.

Analog Class	Ring Size	Conformational Bias	Key Application
Pyrrolidin-3-yl	5	Rigid Envelope	Glutamate mimetics, NMDA ligands
Piperidin-4-yl	6	Chair (Stable)	GPCR ligands (Opioids, Somatostatin)
Azepan-4-yl (Core)	7	Twist-Chair (Flexible)	Protease Inhibitors (Cathepsin), Turn Mimetics
Azocan-5-yl	8	High Flexibility	Exploring novel chemical space (rare)

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